

Application Notes and Protocols: In vivo Models of Inflammation Using C3a (70-77)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C3a (70-77)

Cat. No.: B15607999

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

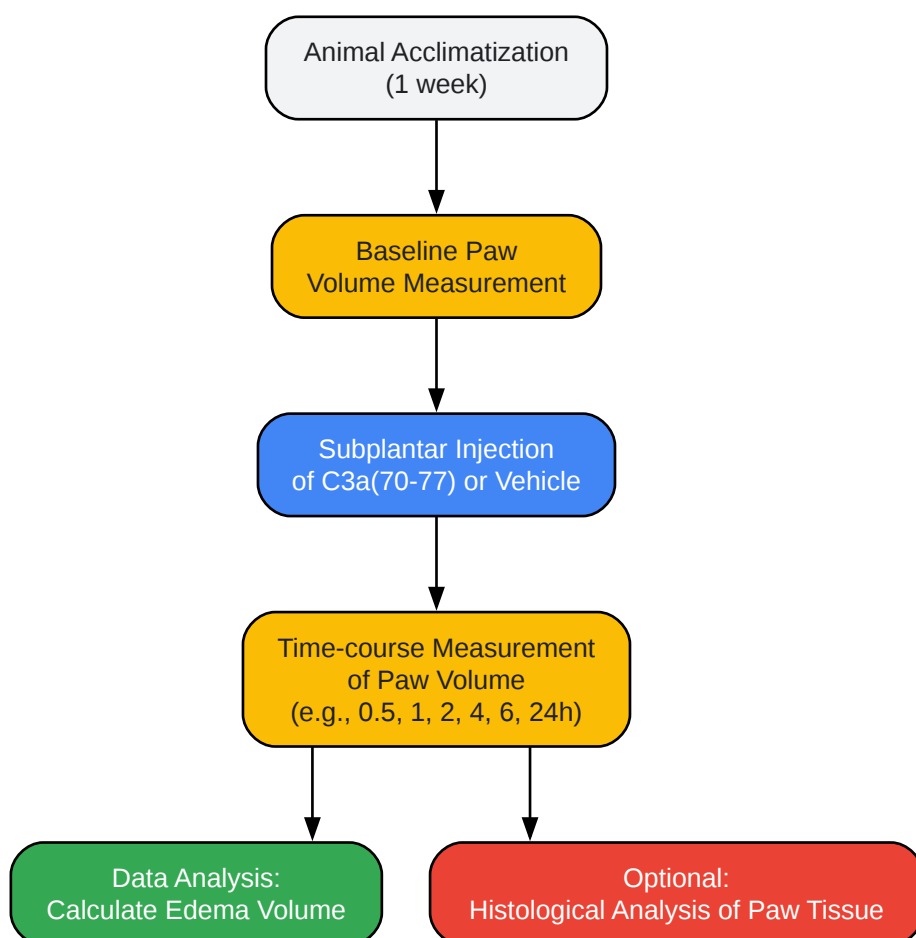
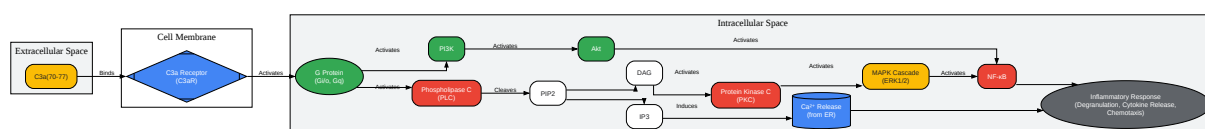
Introduction

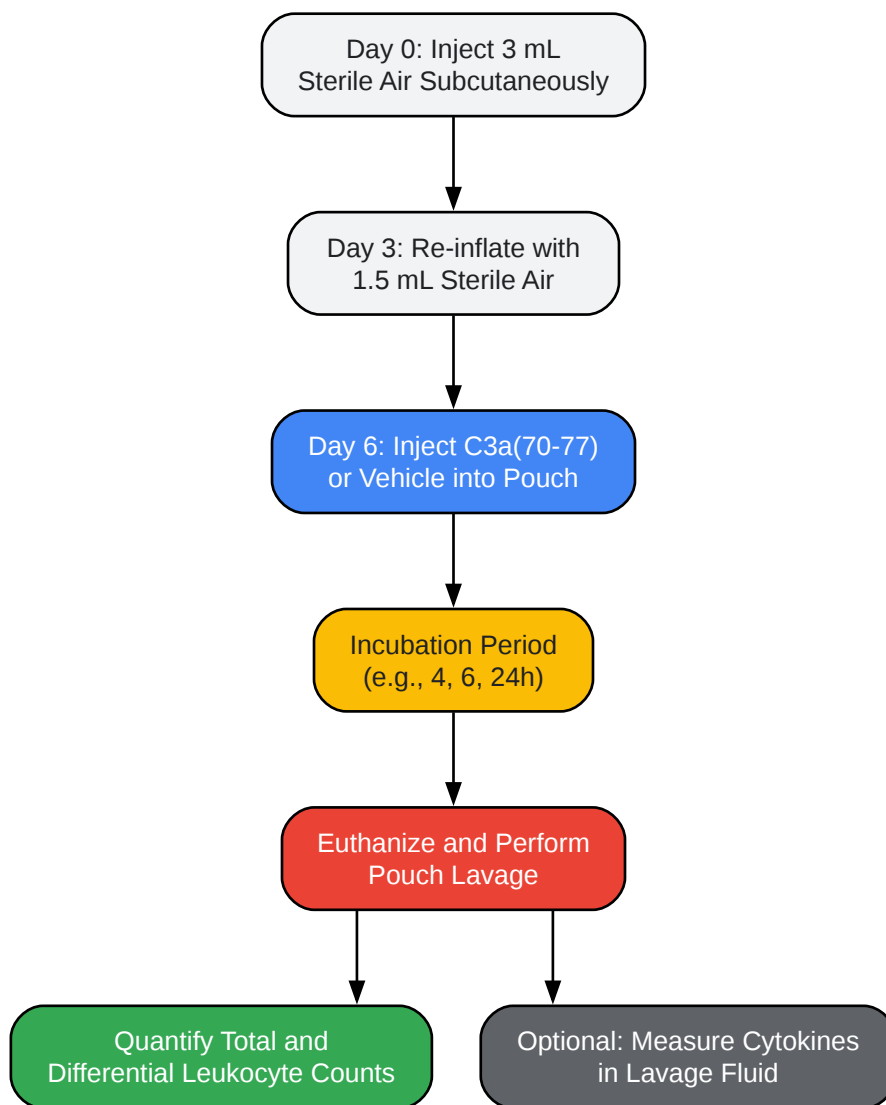
The complement system is a critical component of the innate immune response, and its activation leads to the generation of several pro-inflammatory mediators. Among these, the anaphylatoxin C3a plays a significant role in orchestrating inflammatory reactions. C3a(70-77) is an octapeptide corresponding to the C-terminal region of C3a and has been identified as a biologically active fragment that can mimic the inflammatory effects of the full-length C3a molecule. This document provides detailed application notes and protocols for utilizing C3a(70-77) to induce localized inflammation in preclinical in vivo models. These models are valuable tools for studying the mechanisms of complement-mediated inflammation and for the preclinical evaluation of novel anti-inflammatory therapeutics.

Signaling Pathway of C3a and C3a(70-77)

C3a and its C-terminal fragment, C3a(70-77), exert their effects by binding to the C3a receptor (C3aR), a G protein-coupled receptor (GPCR). The binding of C3a(70-77) to C3aR initiates a cascade of intracellular signaling events that culminate in a cellular inflammatory response. This includes increased intracellular calcium levels, activation of protein kinase C (PKC), and

the activation of downstream signaling pathways such as the ERK1/2 and PI3K/Akt pathways. These events lead to cellular responses like mast cell degranulation, increased vascular permeability, and the recruitment of leukocytes to the site of inflammation.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols: In vivo Models of Inflammation Using C3a (70-77)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607999/docs#application-notes-and-protocols-in-vivo-models-of-inflammation-using-c3a-70-77\]](https://www.benchchem.com/product/b15607999/docs#application-notes-and-protocols-in-vivo-models-of-inflammation-using-c3a-70-77)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)